

Essential Safety and Disposal Guidance for JNJ-63533054

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Compound of Interest

Compound Name: JNJ-63533054

Cat. No.: B1673072

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For researchers, scientists, and drug development professionals utilizing **JNJ-63533054**, a potent and selective GPR139 agonist, adherence to proper disposal and safety protocols is paramount to ensure a safe laboratory environment and regulatory compliance. This document provides a comprehensive guide to the handling, storage, and disposal of this research compound.

Physical and Chemical Properties

A summary of the key quantitative data for **JNJ-63533054** is provided in the table below.

Property	Value
CAS Number	1802326-66-4[1]
Molecular Formula	C ₁₇ H ₁₇ ClN ₂ O ₂ [1]
Molecular Weight	316.8 g/mol [1]
Purity	≥98% (HPLC)
Solubility in DMSO	63 mg/mL (198.87 mM)[2]
Storage Temperature	-20°C[3]

Disposal Procedures

The disposal of **JNJ-63533054** and its containers must be conducted in accordance with all applicable local, state, and federal regulations. As a research chemical, it should be treated as hazardous waste unless otherwise specified by institutional guidelines.

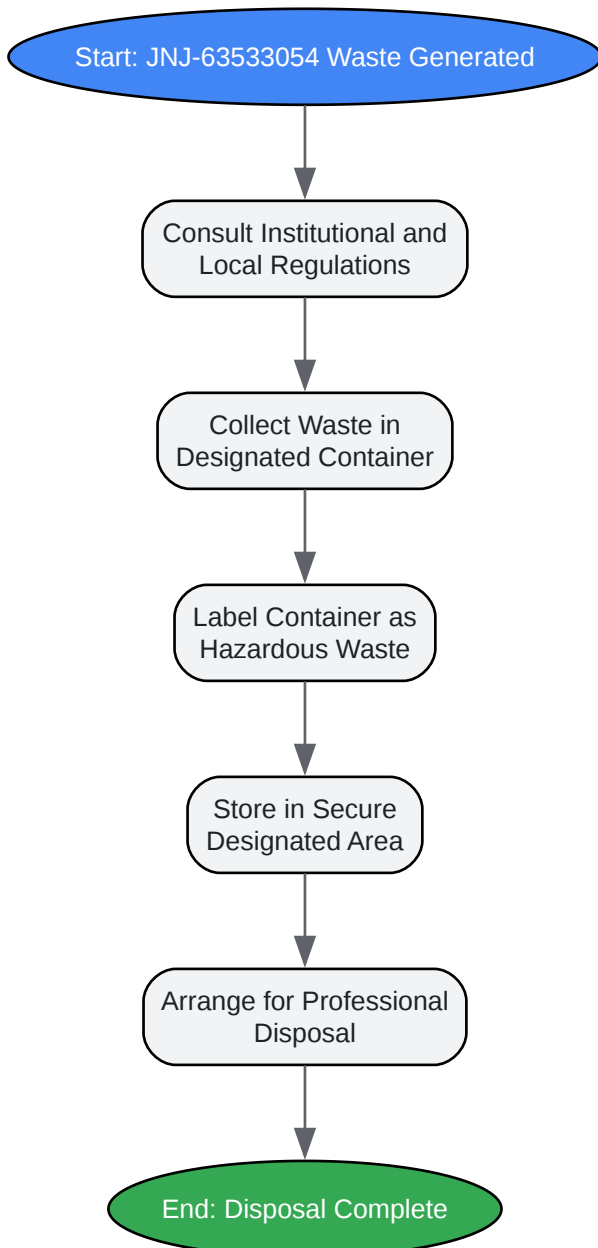
Step-by-Step Disposal Protocol:

- **Consult Regulations:** Before initiating disposal, consult your institution's Environmental Health and Safety (EHS) department and review local, state, and federal hazardous waste regulations.
- **Waste Collection:**
 - Collect waste **JNJ-63533054**, including any contaminated materials (e.g., pipette tips, vials, gloves), in a designated and clearly labeled hazardous waste container.
 - Ensure the container is compatible with the chemical properties of the compound and any solvents used.
- **Labeling:** The waste container must be labeled with the words "Hazardous Waste," the full chemical name (3-chloro-N-[2-oxo-2-[[[(1S)-1-phenylethyl]amino]ethyl]-benzamide), and the CAS number (1802326-66-4).
- **Storage of Waste:** Store the sealed hazardous waste container in a designated, secure area, away from incompatible materials, until it is collected by a licensed hazardous waste disposal contractor.
- **Professional Disposal:** Arrange for the collection and disposal of the hazardous waste through your institution's approved waste management vendor. Do not attempt to dispose of this chemical down the drain or in regular trash.

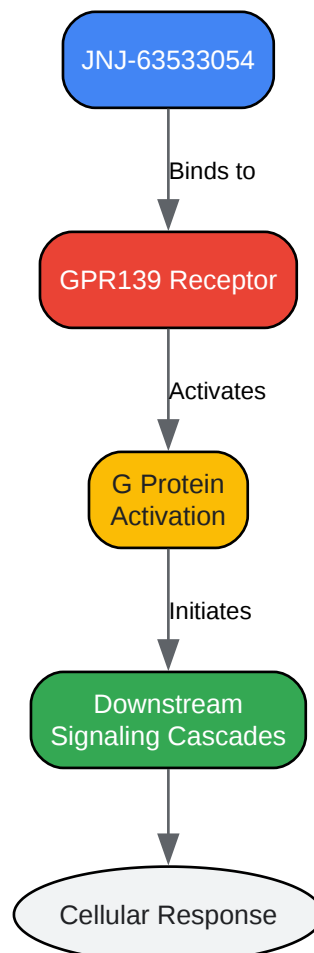
Experimental Workflow for Disposal

The following diagram illustrates the logical flow for the proper disposal of **JNJ-63533054**.

JNJ-63533054 Disposal Workflow



JNJ-63533054 Signaling Pathway



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- To cite this document: BenchChem. [Essential Safety and Disposal Guidance for JNJ-63533054]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673072#jnj-63533054-proper-disposal-procedures]

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